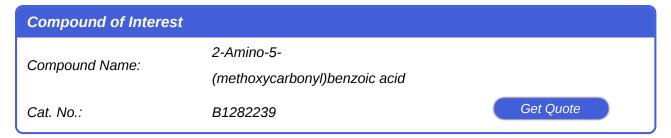




# An In-depth Technical Guide to 2-Amino-5-(methoxycarbonyl)benzoic acid

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This technical guide provides a comprehensive overview of **2-Amino-5-** (methoxycarbonyl)benzoic acid, catering to researchers, scientists, and professionals in drug development. The document details the compound's physicochemical properties, analytical methodologies, and synthesis protocols.

### **Physicochemical Properties**

**2-Amino-5-(methoxycarbonyl)benzoic acid** is a chemical compound with the molecular formula C9H9NO4.[1] The molecular weight of this compound is 195.18 g/mol . Other key properties are summarized in the table below. It is important to distinguish this compound from its isomer, 2-amino-6-methoxycarbonyl benzoic acid, which shares the same molecular formula and weight.[2]



Property	Value	Reference
Molecular Formula	C9H9NO4	[1]
Molecular Weight	195.18 g/mol	Calculated
CAS Number	63746-25-8	[3]
Appearance	Solid	[1]
Purity	97%	[1]
Storage Conditions	Keep in a dry area, 2-8°C	[1]

Note: The provided data is based on available chemical supplier information. Researchers should verify these properties with their own analytical methods.

It is crucial to differentiate **2-Amino-5-(methoxycarbonyl)benzoic acid** from the structurally similar and more frequently documented compound, 2-Amino-5-methoxybenzoic acid (CAS 6705-03-9). The latter has a molecular formula of C8H9NO3 and a molecular weight of 167.16 g/mol .[4][5][6]

### **Synthesis Protocols**

The synthesis of related amino benzoic acid derivatives often involves the reduction of a nitro group to an amine. A common and efficient method for the synthesis of 2-amino-5-methoxybenzoic acid, a related compound, is the catalytic hydrogenation of 5-methoxy-2-nitrobenzoic acid.[7][8]

Experimental Protocol: Catalytic Hydrogenation of a Nitrobenzoic Acid Derivative

This protocol is adapted from the synthesis of 2-amino-5-methoxybenzoic acid and can be considered a general method for the reduction of a nitro group in a similar benzoic acid derivative.[6][8]

- Reaction Setup: 5-Methoxy-2-nitrobenzoic acid (30.0 g, 152.2 mmol) is dissolved in tetrahydrofuran (THF) (250 mL) in a suitable reaction vessel.
- Catalyst Addition: Palladium on carbon (Pd/C, 10% w/w, 300 mg) is added to the solution.



- Hydrogenation: The reaction mixture is stirred under a hydrogen gas atmosphere (balloon) at room temperature for 18 hours.
- Reaction Monitoring: The completion of the reaction is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Upon completion, the catalyst is removed by filtration through a pad of Celite.
- Isolation: The filtrate is concentrated under reduced pressure to yield the product.

This process typically results in a high yield of the corresponding amino-benzoic acid derivative.[6][8]

## **Analytical Methodologies**

High-performance liquid chromatography (HPLC) is a standard method for the analysis of amino-benzoic acid derivatives. The following provides a general protocol for the reverse-phase HPLC analysis of a related compound, 2-Amino-5-methylbenzoic acid, which can be adapted for **2-Amino-5-(methoxycarbonyl)benzoic acid**.[9]

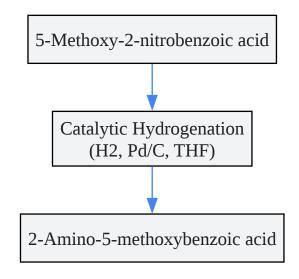
Experimental Protocol: Reverse-Phase HPLC Analysis

- Column: A Newcrom R1 reverse-phase HPLC column is suitable for this separation.
- Mobile Phase: A mixture of acetonitrile (MeCN) and water with an acidic modifier is used. For general purposes, phosphoric acid can be used. For applications compatible with mass spectrometry (MS), formic acid should be substituted for phosphoric acid.[9]
- Detection: UV detection at a suitable wavelength is typically used for aromatic compounds.
- Application: This method is versatile and can be scaled for preparative separation to isolate impurities or used in pharmacokinetic studies.

## **Logical and Experimental Workflows**

Synthesis Pathway for a Related Aminobenzoic Acid

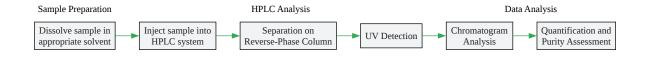




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Caption: Synthesis of 2-Amino-5-methoxybenzoic acid via catalytic hydrogenation.

#### General Analytical Workflow



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Caption: A typical workflow for the HPLC analysis of a chemical compound.

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